

Albendazole sulfoxide-d7 stability in stock solution

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Compound Focus: Albendazole sulfoxide-d7

Cat. No.: S12888524

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Chemical Properties & Handling

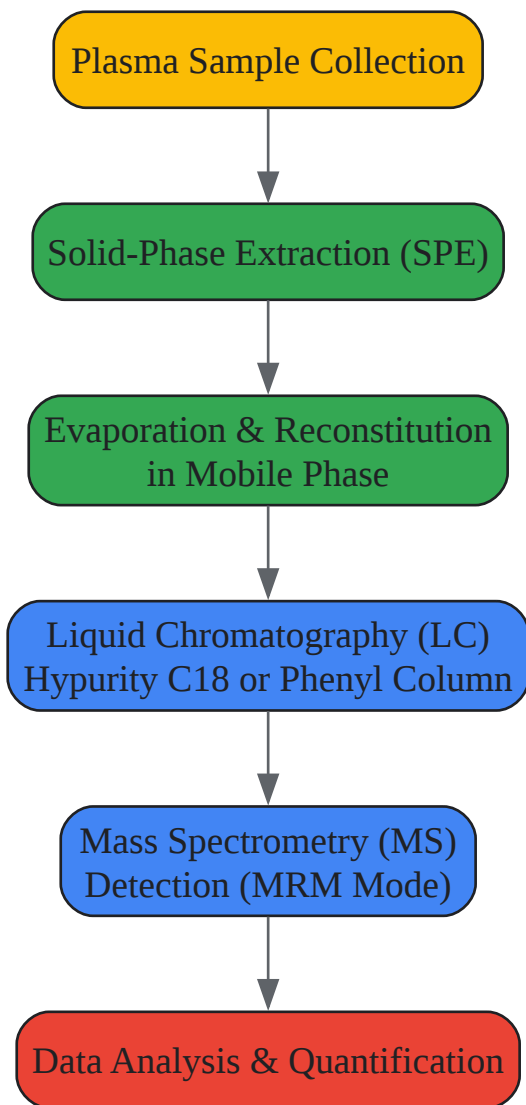
The table below summarizes the key identifying information for **Albendazole sulfoxide-d7** from supplier catalogs [1] [2] [3].

Property	Specification
CAS Number	2469575-37-7 (labeled); 54029-12-8 (unlabeled) [1] [3]
Synonyms	Ricobendazole-d7; Albendazole oxide-d7; Albendazole Impurity B (EP)-d7 [1] [2]
Molecular Formula	$C_{12}H_8D_7N_3O_3S$ [1] [2] [3]
Molecular Weight	288.37 g/mol [1] [2] [3]
Intended Use	For Research Use Only. Not for Diagnostic or Therapeutic Use [1].

This deuterated compound is primarily used as an **internal standard** in quantitative bioanalysis. The deuterium atoms create a mass difference that allows it to be distinguished from the non-labeled compound via **Mass Spectrometry (MS)** or **Nuclear Magnetic Resonance (NMR) spectroscopy**, thereby improving the accuracy of pharmacokinetic and metabolic studies [1].

Experimental Workflow for Analysis

To help researchers understand the context in which this compound is used, the following diagram outlines a general experimental workflow for analyzing albendazole and its metabolites in plasma, which is where **Albendazole sulfoxide-d7** would serve as an internal standard. This workflow synthesizes common steps from several analytical methods [4] [5] [6].



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Analytical Methods & Protocols

The table below details specific conditions from validated analytical methods that simultaneously determine albendazole and its metabolites, including albendazole sulfoxide. These protocols can guide your own method development and application [4] [5] [7].

Method Parameter	HPLC-UV (Human Plasma) [5]	HPLC-PDA (Cattle Plasma) [4]	LC-MS/MS (Human Plasma) [6]	LC-MS/MS (Human Plasma) [7]
Extraction	C18 SPE Cartridge	Solid-Phase Extraction (SPE)	Strata-X SPE Cartridge	Ostro Plate
Chromatography	Waters μ Bondapak Phenyl (3.9 x 300 mm)	XBridge C18 (4.6 x 250 mm, 5 μ m)	Hypurity C18 (50 x 4.6 mm, 5 μ m)	Not Specified
Mobile Phase	TEA Buffer-Methanol-Acetonitrile	Gradient: Acetonitrile / Ammonium Acetate Buffer	Isocratic: ACN / 2mM Ammonium Acetate (80:20)	Gradient Elution
Flow Rate	1.0 mL/min	1.2 mL/min	0.5 mL/min	Not Specified
Run Time	30 min	Not Specified	Not Specified	4 min
Detection	UV @ 295 nm	PDA @ 292 nm	Tandem Mass Spectrometry (MS/MS)	Tandem Mass Spectrometry (MS/MS)
Internal Standard	Oxibendazole	Not Specified	Albendazole-d3, Albendazole sulfoxide-d5	Not Specified (uses deuterated IS)

Frequently Asked Questions

Here are answers to some anticipated technical questions, based on the available information.

What is the primary application of Albendazole sulfoxide-d7? It is used as an internal standard for the quantitative bioanalysis of its non-deuterated counterpart, albendazole sulfoxide, in biological samples like plasma. Using a deuterated internal standard corrects for variability and losses during sample preparation and analysis, leading to more precise and accurate results [1] [6].

How should I store Albendazole sulfoxide-d7? While specific storage conditions for the stock solution are not provided in the search results, the product is typically shipped and stored at **room temperature** in the continental US. For long-term stability, it is advisable to follow the **recommended conditions in the Certificate of Analysis** provided with the specific product lot [3].

What is the enantioselective behavior of albendazole sulfoxide? It is important to note that albendazole sulfoxide is chiral and exists as two enantiomers. Studies in patients have shown that the **(+)-(R)-enantiomer** reaches significantly higher plasma concentrations and has a longer elimination half-life than the **(-)-(S)-enantiomer**. Furthermore, research indicates that the anthelmintic activity primarily resides with the **(+)-(R)-enantiomer** [8] [9].

Important Troubleshooting Notes

- **Enantiomer Separation:** If your research requires the analysis of individual enantiomers, you will need a chiral HPLC method, as described in clinical pharmacokinetic studies [8] [9].
- **Stability Guidance:** Since explicit stock solution stability data was not found, the most reliable approach is to **refer to the Certificate of Analysis** for your specific product lot. For general best practices, you can prepare stock solutions in a suitable solvent like methanol or DMSO, aliquot them to avoid freeze-thaw cycles, and store at **-20°C or below**.

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